

A Comprehensive Technical Guide to Thiamine (Vitamin B1)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of thiamine, also known as vitamin B1. It covers its fundamental chemical properties, biological significance, and methods of synthesis and analysis, tailored for professionals in research and drug development.

Core Chemical and Physical Properties

Thiamine is a water-soluble vitamin essential for human health.[1][2] Its structure consists of a pyrimidine ring and a thiazole ring linked by a methylene bridge.[3]

Table 1: Molecular Identifiers and Formula for Thiamine

Identifier	Value
Molecular Formula	C12H17N4OS+[4][5]
IUPAC Name	2-[3-[(4-amino-2-methylpyrimidin-5-yl)methyl]-4-methyl-1,3-thiazol-3-ium-5-yl]ethanol[4][5]
CAS Number	59-43-8 (Thiamine cation)[4][5]
Molar Mass	265.36 g/mol [5]

Table 2: Physicochemical Properties of Thiamine



Property	Value
Melting Point	250 °C (decomposes)[1]
Water Solubility	1 g/mL[1]
Solubility in other solvents	Soluble in glycerol and propylene glycol; slightly soluble in alcohol; practically insoluble in ether, benzene, hexane, and chloroform.[1][4]
Appearance	White to almost white crystalline powder or colorless crystals.[1]
Odor	Slight, characteristic thiazole-like odor.[1][4]
Taste	Bitter[4]
Stability	Stable in acidic solutions, but unstable in alkaline solutions and when exposed to heat.[5]

Biological Significance and Signaling Pathways

Thiamine plays a crucial role as a coenzyme in several fundamental metabolic pathways.[6][7] Its biologically active form is thiamine pyrophosphate (TPP), also known as thiamine diphosphate (TDP).[3][8] TPP is a cofactor for enzymes involved in carbohydrate and amino acid metabolism.[3][5]

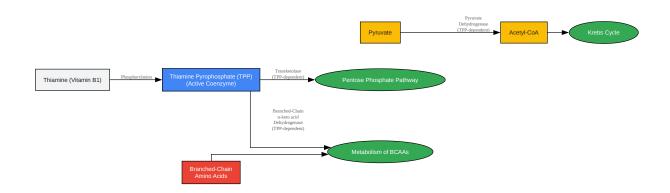
Key metabolic processes involving thiamine pyrophosphate include:

- Glycolysis and the Krebs Cycle: TPP is a coenzyme for pyruvate dehydrogenase and αketoglutarate dehydrogenase, which are critical for cellular respiration and energy production.[6][8]
- Pentose Phosphate Pathway: TPP is a cofactor for transketolase, an enzyme that plays a
 vital role in the synthesis of pentoses for nucleotides and NADPH for reductive biosynthesis.
 [6]
- Branched-Chain Amino Acid Metabolism: TPP is required for the activity of branched-chain α-keto acid dehydrogenase.[5]



Thiamine deficiency can lead to severe neurological and cardiovascular diseases such as beriberi and Wernicke-Korsakoff syndrome.[8]

Below is a diagram illustrating the central role of Thiamine Pyrophosphate (TPP) in key metabolic pathways.



Click to download full resolution via product page

Role of Thiamine Pyrophosphate in Metabolism.

Experimental Protocols

A common method for the synthesis of thiamine hydrochloride involves the reaction of thiamine sulfate with hydrochloric acid.[9]

Protocol:

 Crystallization of Thiamine Sulfate: A saturated solution of thiamine sulfate is prepared by reacting thiamine with hydrogen peroxide in water.[9] The solution is then cooled to induce crystallization of thiamine sulfate.

Foundational & Exploratory





- Reaction with Hydrochloric Acid: The obtained thiamine sulfate crystals are then reacted with hydrochloric acid.
- Purification: The resulting thiamine hydrochloride can be purified by recrystallization from a solvent such as 95% ethanol.[1]

Another established synthesis route involves the quaternization of 5-(2-hydroxyethyl)-4-methylthiazole with 4-amino-5-ethoxymethyl-2-methylpyrimidine.[6]

A natural fat-soluble thiamine derivative, allithiamine, has been isolated from sources like garlic and red pepper seeds.[10]

Protocol for Isolation from Pepper Seeds:

- Solid-Liquid Extraction: A solid-liquid extraction is performed on the pepper seeds using 96% ethanol.[10]
- Solid-Phase Extraction: The ethanolic extract is then subjected to solid-phase extraction using a C18 cartridge to concentrate and purify the sample.[10]
- Analysis and Verification: The structure of the isolated compound is verified using techniques such as reverse-phase HPLC, HPLC-MS, MALDI-TOF MS, and NMR.[10]

Due to thiamine's high hydrophilicity, a specific protocol is required for the synthesis of a molecularly imprinted polymer in an organic solvent.[11]

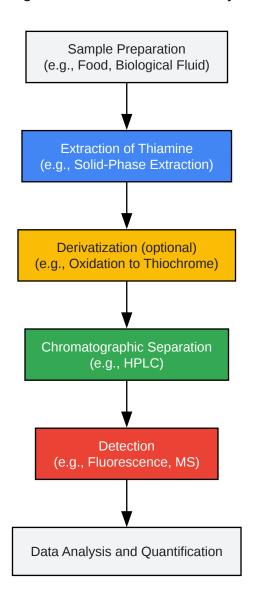
Protocol:

- Ion-Pair Formation: Thiamine, being cationic, is complexed with an anionic species like trimethylsilyl-propane sulfonate (TPS) to form an ion-pair.[11]
- Phase Transfer: This ion-pair is then transferred to an apolar solvent such as chloroform.
- Polymerization: A polymerization reaction is conducted in the chloroform to produce nanosized thiamine-imprinted polymer.[11]
- Characterization: The resulting polymer is characterized using FT-IR, SEM, and Zeta potential analysis.[11]



Logical Workflow for Thiamine Analysis

The following diagram outlines a general workflow for the analysis of thiamine in a sample.



Click to download full resolution via product page

General Workflow for Thiamine Analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. Thiamine hydrochloride | 67-03-8 [chemicalbook.com]
- 2. go.drugbank.com [go.drugbank.com]
- 3. Thiamine Properties [thiamine.dnr.cornell.edu]
- 4. Thiamine | C12H17N4OS+ | CID 1130 PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Thiamine Wikipedia [en.wikipedia.org]
- 6. Thiamine and selected thiamine antivitamins biological activity and methods of synthesis PMC [pmc.ncbi.nlm.nih.gov]
- 7. [PDF] Thiamine and selected thiamine antivitamins biological activity and methods of synthesis | Semantic Scholar [semanticscholar.org]
- 8. The importance of thiamine (vitamin B1) in humans PMC [pmc.ncbi.nlm.nih.gov]
- 9. CN111004230A Thiamine hydrochloride, its synthesis method and medicine Google Patents [patents.google.com]
- 10. Isolation of allithiamine from Hungarian red sweet pepper seed (Capsicum annuum L.) -PMC [pmc.ncbi.nlm.nih.gov]
- 11. An innovative method for synthesis of imprinted polymer nanomaterial holding thiamine (vitamin B1) selective sites and its application for thiamine determination in food samples PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Thiamine (Vitamin B1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107025#thalicminine-molecular-formula-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com